

# Anidulafungin in Aspergillosis Animal Models: Applications and Protocols

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## Compound of Interest

Compound Name: Anidulafungin

Cat. No.: B1665494

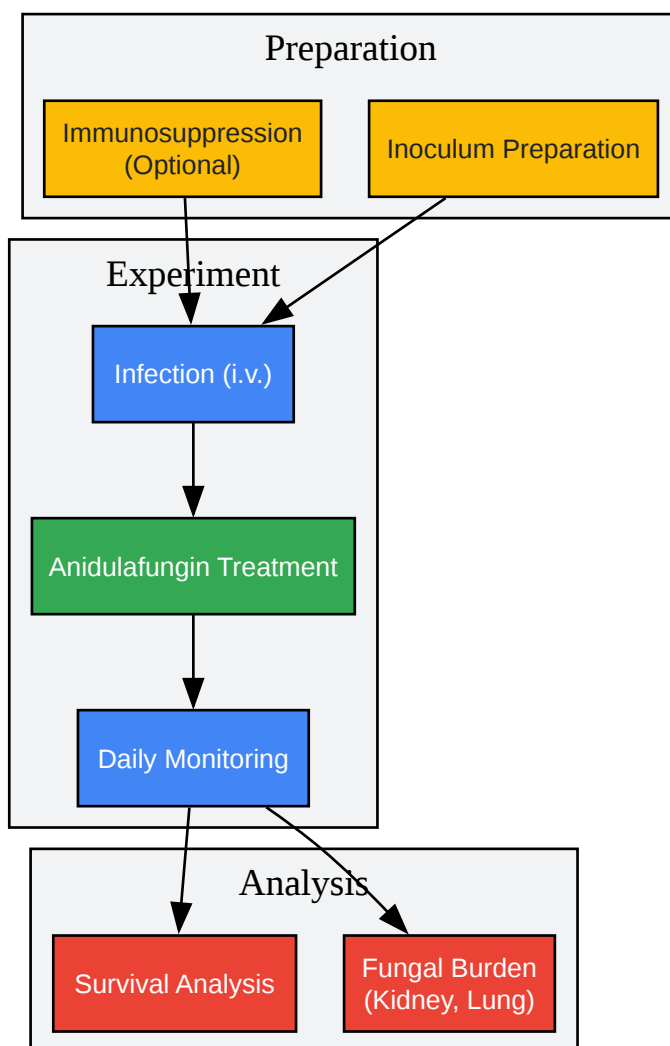
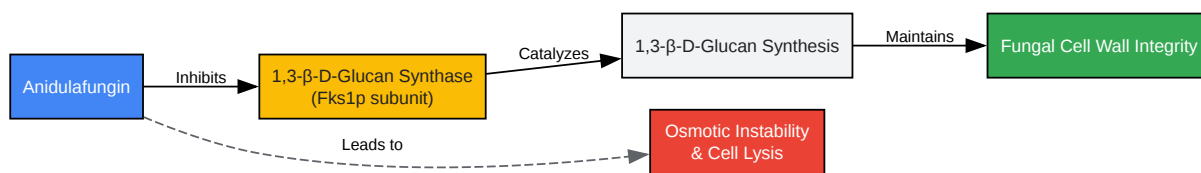
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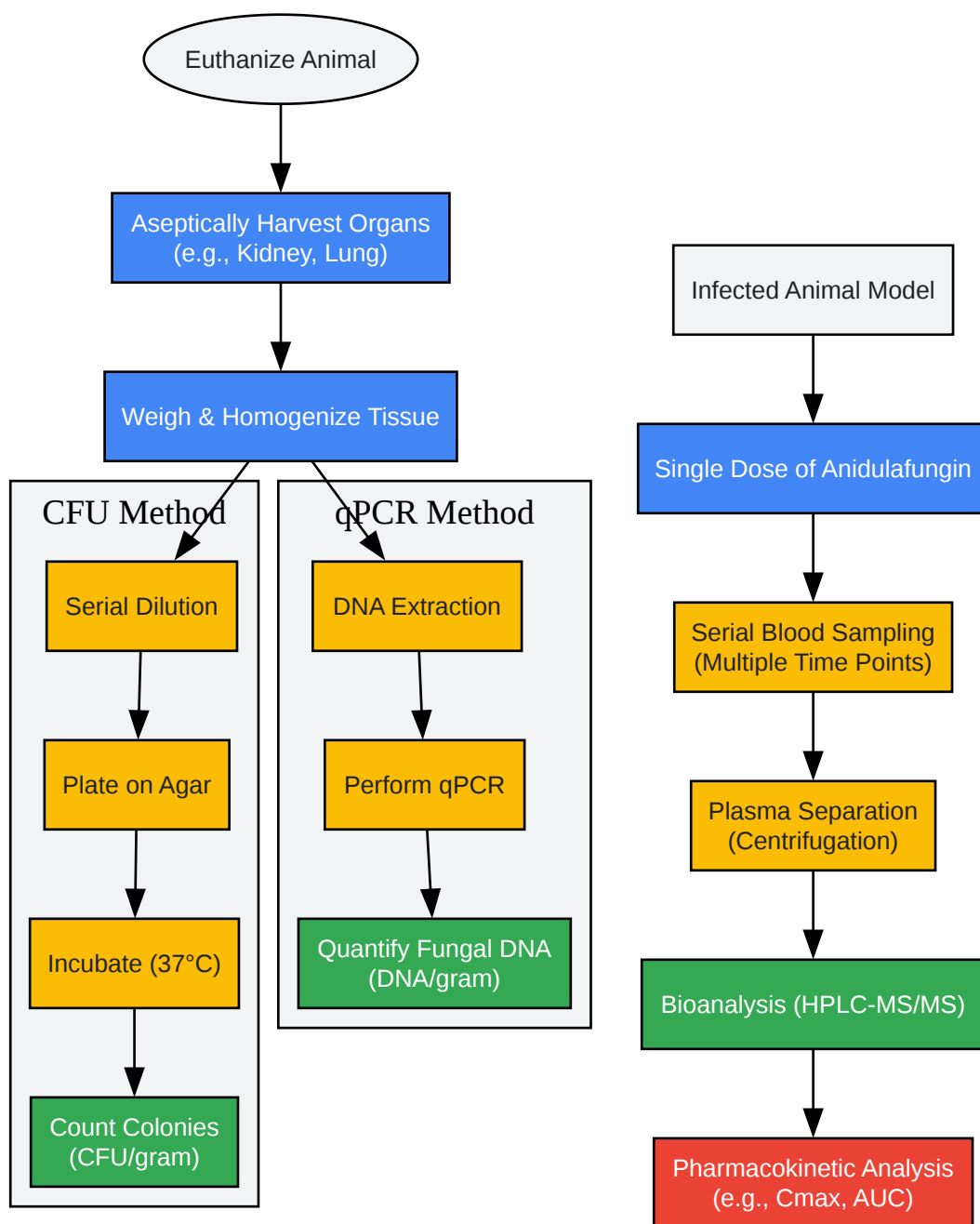
For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **anidulafungin** in preclinical animal models of aspergillosis. The information is curated from various in vivo studies to guide researchers in designing and executing their own experiments. Detailed protocols for key assays, quantitative data summaries, and visualizations of experimental workflows are included to facilitate a deeper understanding of **anidulafungin**'s efficacy and pharmacokinetic/pharmacodynamic (PK/PD) properties.

## Mechanism of Action

**Anidulafungin** is an echinocandin antifungal agent that targets the fungal cell wall.[1][2][3] It non-competitively inhibits the enzyme 1,3- $\beta$ -D-glucan synthase, which is essential for the synthesis of 1,3- $\beta$ -D-glucan, a key structural polymer in the cell wall of *Aspergillus* species.[1][2] This disruption of cell wall integrity leads to osmotic instability and ultimately, fungal cell death.[1] Due to its specific mode of action on a fungal-specific target, **anidulafungin** exhibits a favorable safety profile as mammalian cells lack a cell wall.[2]





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## References

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